

Essential Safety and Operational Guide for Handling Thiolutin

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Compound of Interest

Compound Name: Thiolutin

Cat. No.: B1682880

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This document provides immediate safety, handling, and disposal protocols for **Thiolutin**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical to ensure a safe laboratory environment. **Thiolutin** is classified as acutely toxic and fatal if swallowed, necessitating stringent safety measures.

Chemical and Physical Properties

A summary of **Thiolutin**'s key quantitative data is provided below for easy reference.

Property	Value	Citations
CAS Number	87-11-6	[1]
GHS Hazard Statement	H300: Fatal if swallowed	[1][2]
Molecular Formula	C ₈ H ₈ N ₂ O ₂ S ₂	[3]
Molecular Weight	228.3 g/mol	[2][3][4]
Appearance	Yellow powder	[5]
Melting Point	147-148°C to 273-276°C	[2][5]
Solubility	Water: 0.21 mg/mL	[2]
DMSO: 1 mg/mL	[3]	
DMF: 0.5 mg/mL	[3]	

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or splashing.[6]

- **Gloves:** Always wear two pairs of impermeable, chemical-resistant gloves.[1][7] The inner glove should be tucked under the cuff of the lab coat, and the outer glove should extend over the cuff.[7] Gloves must be inspected before use and changed immediately if contaminated, torn, or punctured.[5][7] Employ proper glove removal techniques to avoid skin contact.[5]
- **Gown:** A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting knit or elastic cuffs is required.[7][8]
- **Eye and Face Protection:** Use of safety glasses and a face shield is required.[5] When there is a significant risk of splashing or aerosol generation, a full face-piece respirator is recommended.[9]
- **Respiratory Protection:** Under conditions of adequate ventilation where dust or aerosols are not generated, respiratory protection is not typically required.[1] However, if there is a risk of inhaling airborne particles, a fit-tested NIOSH-certified N95 or N100 respirator must be used.[5][9]

Operational Plans: Handling and Storage

Strict adherence to the following procedures is essential for the safe handling and storage of **Thiolutin**.

Handling Protocol

- **Restricted Access:** All work with **Thiolutin** should be conducted in a designated and restricted area, clearly marked with hazard signs.
- **Ventilation:** Handle **Thiolutin** in a well-ventilated area, preferably within a certified chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[5]
- **Hygiene:** Wash hands thoroughly with soap and water before and after handling the compound.[1][5] Immediately remove any clothing that becomes contaminated.[1][8] Do not eat, drink, or apply cosmetics in the handling area.[1][5][7]

- Weighing: When weighing, use a balance with a protective shield or conduct the operation within a fume hood to contain any airborne particles.

Storage Protocol

- Secure Storage: **Thiolutin** must be stored in a locked, secure location.[5][8]
- Container: Keep the container tightly closed in a dry, well-ventilated place.[5]
- Recommended Temperature: Store at 4°C for optimal stability.[5]

Emergency Procedures

Immediate and appropriate action is critical in the event of exposure or a spill.

First-Aid Measures

- If Swallowed: This is a medical emergency. Immediately call a poison center or physician. Do not induce vomiting. Rinse the mouth with water.[1][5][8]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area thoroughly with soap and plenty of water.[5][8]
- Eye Contact: Immediately flush the eyes with running water for several minutes, holding the eyelids open. Consult a physician.[1][5][8]
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[5]

Accidental Release Measures

- Evacuate: Evacuate all personnel from the affected area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains or waterways.[5][8]
- Clean-up:

- Wear full PPE, including respiratory protection.
- Carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a suitable, sealed container for disposal.[5]
- Decontaminate the spill area with an appropriate cleaning agent.

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